

Spectroscopic Characterization of Tetrahydro-2-furanylmethyl 4-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Tetrahydro-2-furanylmethyl 4-hydroxybenzoate*
CAS No.: 4470-04-6
Cat. No.: B2685454

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This technical guide provides a detailed analysis of the spectroscopic data for the compound **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate**. Designed for researchers, scientists, and professionals in drug development, this document offers an in-depth interpretation of predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The methodologies and interpretations presented herein are grounded in established principles of analytical chemistry to ensure scientific integrity and practical applicability.

Introduction

Tetrahydro-2-furanylmethyl 4-hydroxybenzoate is an organic ester with potential applications in medicinal chemistry and materials science. Its molecular structure combines a para-substituted aromatic ring with a saturated heterocyclic moiety, making spectroscopic characterization essential for confirming its identity and purity. In the absence of experimentally acquired spectra in the public domain, this guide utilizes high-quality predicted data from reputable computational models. This approach not only provides a robust analytical framework

for this specific molecule but also serves as a methodological template for the characterization of novel compounds.

The accurate interpretation of spectroscopic data is paramount in chemical research. It allows for the unambiguous confirmation of a molecular structure, the identification of functional groups, and the elucidation of fragmentation pathways. This guide will delve into the predicted ^1H NMR, ^{13}C NMR, IR, and MS data for **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate**, providing a comprehensive analysis to support research and development activities.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate** have been numbered as shown in the diagram below. This numbering scheme will be used consistently throughout the guide to assign specific signals and absorptions to their corresponding atoms or functional groups.

Caption: Molecular structure of **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate** with atom numbering.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the connectivity of hydrogen atoms in a molecule. The predicted ^1H NMR spectrum of **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate** provides distinct signals for the aromatic, benzylic, and heterocyclic protons.

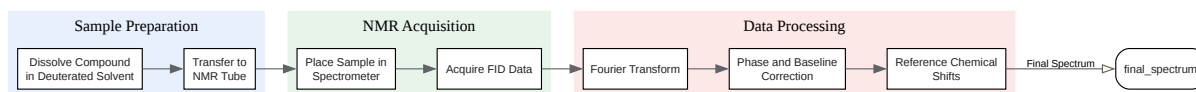
Experimental Protocol (Theoretical)

A standard ^1H NMR experiment would be conducted as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube.
- **Instrument Setup:** Utilize a 400 MHz or higher field NMR spectrometer.
- **Acquisition:** Acquire the spectrum at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio. A standard pulse sequence, such as a 30° or 90° pulse,

would be used.

- Processing: The resulting Free Induction Decay (FID) would be Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts would be referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).



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Caption: Workflow for ^1H NMR Spectroscopy.

Predicted ^1H NMR Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.90	Doublet	2H	H2, H3
~6.85	Doublet	2H	H4, H5
~5.50	Singlet	1H	OH
~4.20	Multiplet	1H	H9
~4.10	Doublet of Doublets	1H	H8a
~3.95	Doublet of Doublets	1H	H8b
~3.80	Multiplet	2H	H12
~2.00	Multiplet	2H	H10
~1.70	Multiplet	2H	H11

Note: Predicted chemical shifts are estimates and may vary depending on the solvent and concentration.

Interpretation of the ^1H NMR Spectrum

- **Aromatic Region:** The two doublets at approximately 7.90 ppm and 6.85 ppm are characteristic of a 1,4-disubstituted benzene ring. The downfield shift of the doublet at ~7.90 ppm is due to the deshielding effect of the adjacent electron-withdrawing ester group, assigning these signals to the protons ortho to the ester (H2 and H3). The upfield doublet at ~6.85 ppm is assigned to the protons ortho to the hydroxyl group (H4 and H5), which is an electron-donating group.
- **Hydroxyl Proton:** A broad singlet around 5.50 ppm is predicted for the phenolic hydroxyl proton. The chemical shift and broadness of this peak can be highly variable and are dependent on solvent, concentration, and temperature due to hydrogen bonding.
- **Ester and Tetrahydrofuran Moiety:** The signals corresponding to the tetrahydrofuranylmethyl group are more complex. The proton on the chiral center of the tetrahydrofuran ring (H9) is expected to appear as a multiplet around 4.20 ppm. The two diastereotopic protons of the methylene bridge (H8a and H8b) are predicted to be non-equivalent, appearing as two distinct signals, likely doublet of doublets, around 4.10 and 3.95 ppm due to coupling with H9. The methylene protons on the tetrahydrofuran ring adjacent to the oxygen (H12) are deshielded and appear as a multiplet around 3.80 ppm. The remaining methylene protons of the tetrahydrofuran ring (H10 and H11) are expected to be in the more shielded aliphatic region, appearing as multiplets around 2.00 and 1.70 ppm.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of a molecule. The predicted ^{13}C NMR spectrum of **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate** will show distinct signals for each unique carbon atom.

Experimental Protocol (Theoretical)

The experimental protocol for ^{13}C NMR is similar to that of ^1H NMR, with the primary difference being the observation frequency and the use of proton decoupling to simplify the spectrum to a series of singlets.

- Sample Preparation: As per the ^1H NMR protocol.
- Instrument Setup: Tune the NMR spectrometer to the ^{13}C frequency (e.g., 100 MHz for a 400 MHz spectrometer).
- Acquisition: Acquire the spectrum using a standard pulse sequence with proton decoupling (e.g., zgpg30). A longer acquisition time and more scans are typically required due to the lower natural abundance of ^{13}C .
- Processing: Similar to the ^1H NMR protocol.

Predicted ^{13}C NMR Data

Chemical Shift (ppm)	Assignment
~166.5	C7 (C=O)
~162.0	C6 (C-OH)
~131.5	C2, C3
~121.5	C1
~115.0	C4, C5
~77.0	C9
~68.0	C12
~67.0	C8
~28.5	C10
~25.5	C11

Note: Predicted chemical shifts are estimates.

Interpretation of the ^{13}C NMR Spectrum

- Carbonyl and Aromatic Carbons: The most downfield signal at approximately 166.5 ppm is assigned to the ester carbonyl carbon (C7). The carbon attached to the hydroxyl group (C6) is also significantly deshielded, appearing around 162.0 ppm. The aromatic carbons show

distinct signals: the carbons ortho to the ester (C2 and C3) are predicted around 131.5 ppm, the quaternary carbon attached to the ester (C1) is at approximately 121.5 ppm, and the carbons ortho to the hydroxyl group (C4 and C5) are the most shielded aromatic carbons, appearing around 115.0 ppm.

- **Aliphatic Carbons:** The carbons of the tetrahydrofuranylmethyl group are found in the upfield region. The chiral carbon of the tetrahydrofuran ring (C9) is predicted around 77.0 ppm. The methylene carbon of the tetrahydrofuran ring adjacent to the oxygen (C12) is at approximately 68.0 ppm. The methylene bridge carbon (C8) is predicted around 67.0 ppm. The remaining two methylene carbons of the tetrahydrofuran ring (C10 and C11) are the most shielded, with predicted chemical shifts of approximately 28.5 and 25.5 ppm, respectively.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol (Theoretical)

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) if it is a liquid, or as a KBr pellet or in a Nujol mull if it is a solid. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis of a small amount of the solid or liquid sample.
- **Acquisition:** The IR spectrum is typically recorded over the range of 4000-400 cm^{-1} .
- **Processing:** The resulting spectrum is plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Predicted IR Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3350	Strong, Broad	O-H stretch (phenolic)
~3050	Medium	C-H stretch (aromatic)
~2950-2850	Medium	C-H stretch (aliphatic)
~1700	Strong	C=O stretch (ester)
~1600, ~1500	Medium	C=C stretch (aromatic)
~1250	Strong	C-O stretch (ester, aryl-O)
~1100	Strong	C-O stretch (ether, tetrahydrofuran)

Interpretation of the IR Spectrum

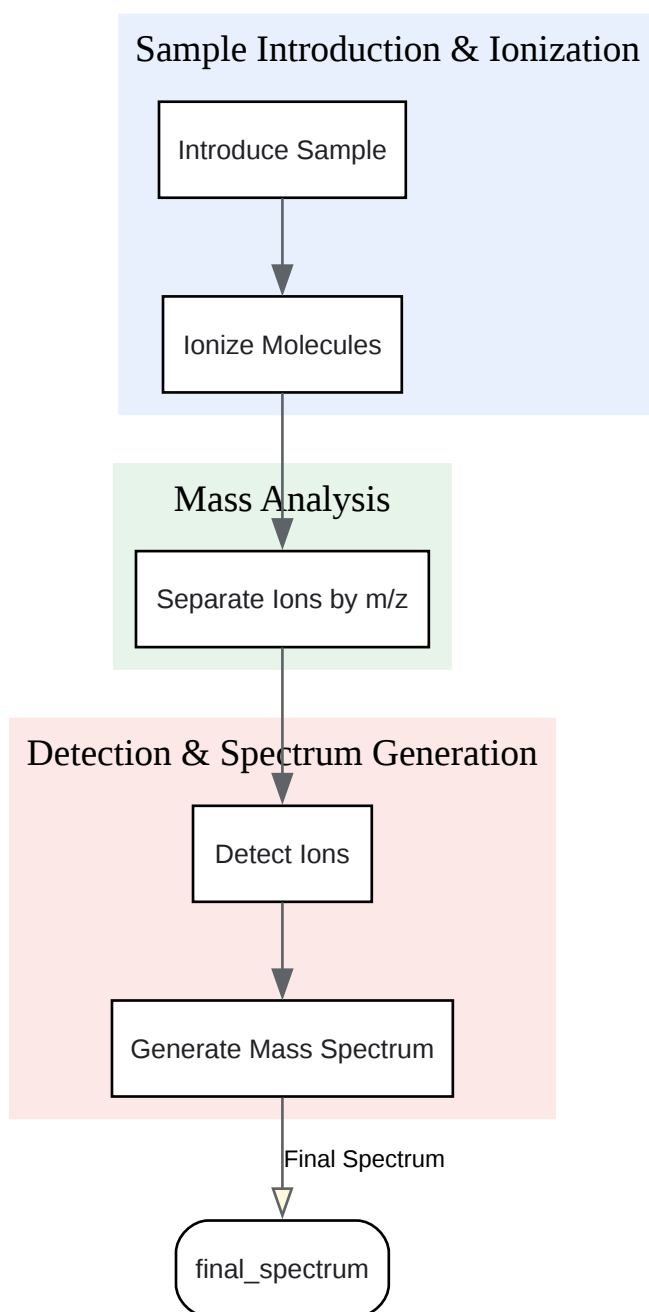
- **O-H Stretch:** A strong, broad absorption band around 3350 cm⁻¹ is indicative of the O-H stretching vibration of the phenolic hydroxyl group. The broadening is due to hydrogen bonding.
- **C-H Stretches:** The absorption at ~3050 cm⁻¹ is characteristic of the C-H stretching vibrations of the aromatic ring. The medium intensity bands in the 2950-2850 cm⁻¹ region are due to the C-H stretching vibrations of the aliphatic methylene and methine groups of the tetrahydrofuranylmethyl moiety.
- **C=O Stretch:** A very strong absorption band around 1700 cm⁻¹ is a clear indication of the C=O stretching vibration of the ester functional group.
- **C=C Stretches:** The absorptions at approximately 1600 cm⁻¹ and 1500 cm⁻¹ are characteristic of the C=C stretching vibrations within the aromatic ring.
- **C-O Stretches:** The strong absorption around 1250 cm⁻¹ is attributed to the C-O stretching vibration of the aryl-ester linkage. The strong band at approximately 1100 cm⁻¹ is characteristic of the C-O-C stretching of the ether linkage within the tetrahydrofuran ring.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to elucidate its structure through fragmentation analysis.

Experimental Protocol (Theoretical)

- **Sample Introduction:** A dilute solution of the sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC) or Liquid Chromatography (LC).
- **Ionization:** The sample is ionized using an appropriate technique. Electron Ionization (EI) is a common hard ionization technique that induces significant fragmentation, while softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) are more likely to yield the molecular ion peak.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus mass-to-charge ratio (m/z).



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Caption: Workflow for Mass Spectrometry.

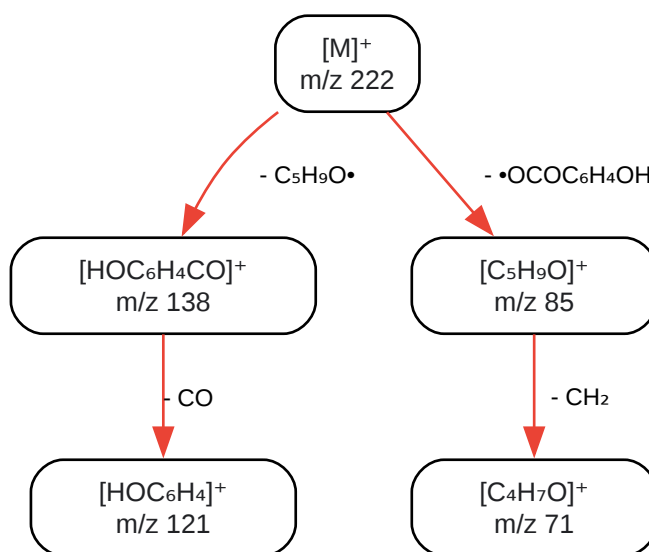
Predicted Mass Spectrum Data

The molecular formula of **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate** is $C_{12}H_{14}O_4$, with a molecular weight of 222.24 g/mol .

m/z	Proposed Fragment Ion
222	$[M]^+$ (Molecular Ion)
138	$[\text{HOC}_6\text{H}_4\text{CO}]^+$
121	$[\text{HOC}_6\text{H}_4]^+$
85	$[\text{C}_5\text{H}_9\text{O}]^+$ (Tetrahydrofuranylmethyl cation)
71	$[\text{C}_4\text{H}_7\text{O}]^+$ (from fragmentation of the tetrahydrofuran ring)

Interpretation of the Mass Spectrum

- Molecular Ion: The molecular ion peak, $[M]^+$, is expected at m/z 222, corresponding to the molecular weight of the compound. The intensity of this peak will depend on the ionization method used.
- Major Fragmentation Pathways:
 - Alpha-cleavage: Cleavage of the bond between the ester oxygen and the methylene bridge would result in the formation of the 4-hydroxybenzoyl cation at m/z 138.
 - Decarbonylation: The fragment at m/z 138 could further lose a molecule of carbon monoxide (CO) to form the 4-hydroxyphenyl cation at m/z 121.
 - Cleavage of the Ester Linkage: Cleavage of the C-O bond of the ester can also lead to the formation of the tetrahydrofuranylmethyl cation at m/z 85.
 - Ring Fragmentation: The tetrahydrofuran ring can undergo further fragmentation, leading to smaller fragments such as the one observed at m/z 71.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **Tetrahydro-2-furanylmethyl 4-hydroxybenzoate**. The analysis of the predicted 1H NMR, ^{13}C NMR, IR, and MS spectra allows for a detailed and confident structural elucidation of the molecule. The presented interpretations are based on fundamental principles of spectroscopy and provide a solid foundation for researchers working with this compound or structurally related molecules. While predicted data is a valuable tool, experimental verification is always recommended as the final step in structural confirmation.

References

For the generation of predicted spectroscopic data, several online tools can be utilized. The following are examples of such resources:

- NMR Prediction
 - NMRShiftDB: An open-source database of NMR spectra that also offers prediction services. [\[Link\]](#)

- ACD/Labs NMR Predictor: A commercial software that provides accurate NMR predictions. [\[Link\]](#)
- IR Prediction
 - NIST Chemistry WebBook: While primarily a database of experimental data, it contains a wealth of information that can aid in the interpretation of IR spectra. [\[Link\]](#)
 - ACD/Labs IR Predictor: A tool for predicting IR spectra
- MS Prediction
 - CFM-ID: A tool for the prediction and annotation of mass spectra. [\[Link\]](#)
 - NIST Chemistry WebBook: Contains a large collection of experimental mass spectra for comparison. [\[Link\]](#)
- [To cite this document: BenchChem. \[Spectroscopic Characterization of Tetrahydro-2-furanylmethyl 4-hydroxybenzoate: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b2685454/docs#spectroscopic-characterization-of-tetrahydro-2-furanylmethyl-4-hydroxybenzoate-a-technical-guide\]](#)

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